

Application Notes and Protocols for Laboratory Equipment Disinfection with Oxone®

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2KHSO5.KHSO4.K2SO4

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Introduction

Oxone®, a potassium peroxymonosulfate (PPMS) based disinfectant, is a powerful and broad-spectrum oxidizing agent used for the disinfection of laboratory equipment and surfaces. Its active ingredient, potassium peroxymonosulfate, is a potent, non-chlorine-based disinfectant that is effective against a wide range of microorganisms, including bacteria, viruses, fungi, and spores. This document provides detailed protocols for the use of Oxone® in a laboratory setting, including its mechanism of action, efficacy data, material compatibility, and procedures for general equipment disinfection and nucleic acid decontamination.

Mechanism of Action

Oxone® exerts its disinfectant properties through oxidative damage to cellular components. The peroxymonosulfate anion (HSO_5^-) in the triple salt formulation ($2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$) is a strong oxidizing agent.^[1] It reacts with and oxidizes various organic molecules, including proteins, lipids, and nucleic acids. This leads to the disruption of microbial cell membranes, denaturation of essential enzymes, and inactivation of viral protein capsids and nucleic acids.^{[1][2]} In aqueous solution, Oxone® can also generate other reactive oxygen species, such as hydroxyl radicals, which contribute to its potent antimicrobial activity.

Efficacy Data

Oxone® has demonstrated high efficacy against a variety of common laboratory contaminants. The following tables summarize the virucidal, bactericidal, and fungicidal/sporicidal activity of Oxone® at various concentrations and contact times.

Table 1: Virucidal Efficacy of Oxone® (Potassium Peroxymonosulfate)

Virus	Concentration (%)	Contact Time	Log Reduction	Reference(s)
Poliovirus	1%	10 min	>4	[1]
SARS-CoV-2	1:100 dilution (~1%)	1 min	>1.19 (93.7%)	[2]
Avian Influenza Virus (AIV)	0.5%	5 sec	>3	[3]
Newcastle Disease Virus (NDV)	0.5%	30 sec	>3	[3]

Table 2: Bactericidal Efficacy of Oxone® (Potassium Peroxymonosulfate)

Bacteria	Concentration (%)	Contact Time	Log Reduction	Surface	Reference(s)
Pseudomonas aeruginosa	1%	10 min	>5	Suspension	[1]
Escherichia coli	1%	10 min	>5	Suspension	[1]
Staphylococcus aureus	1%	10 min	>5	Suspension	[1]
Enterococcus hirae	1%	10 min	>5	Suspension	[1]
Salmonella Infantis	1%	30 sec	>5	Stainless Steel	[3]
Salmonella Infantis	1%	1 min	>5	Rubber	[3]
Mycobacterium smegmatis	1%	10 min	>5	Suspension	[1]

Table 3: Fungicidal and Sporicidal Efficacy of Oxone® (Potassium Peroxymonosulfate)

Microorganism	Concentration (%)	Contact Time	Log Reduction	Notes	Reference(s)
Aspergillus niger	1%	Not specified	Insufficient	1% solution did not meet AFNOR guidelines for fungicidal activity.	[1]
Candida albicans	1%	Not specified	>4	Considered effective against yeasts.	[1]
Bacterial Spores	1%	Not specified	Insufficient	1% solution did not meet AFNOR guidelines for sporicidal activity.	[1]

Note: The efficacy of Oxone® can be influenced by the presence of organic matter. It is crucial to pre-clean surfaces and equipment before disinfection.

Material Compatibility

The strong oxidizing nature of Oxone® requires careful consideration of material compatibility to prevent damage to laboratory equipment.

Table 4: Material Compatibility with Aqueous Oxone® Solutions

Material	Compatibility Rating	Notes
Plastics		
Polypropylene (PP)	Good	Generally resistant to non-oxidizing acids and bases. However, it is not recommended for use with strong oxidants, so prolonged contact with concentrated Oxone® solutions should be avoided.[4][5][6] Short-term exposure to working solutions (e.g., 1%) is generally acceptable.
Polyethylene (HDPE, LDPE)	Good	Generally has good chemical resistance. Similar to polypropylene, prolonged exposure to strong oxidants should be minimized.[7]
Polyvinyl Chloride (PVC)	Good	Generally good resistance to oxidizing agents.
Polystyrene (PS)	Fair	May be susceptible to crazing or cracking with prolonged exposure to oxidizing agents.
Polycarbonate (PC)	Poor	Not recommended for use with strong oxidizing agents as it can cause material degradation.
Metals		
Stainless Steel (304, 316)	Excellent	Highly resistant to corrosion from Oxone® solutions, making it a suitable material for disinfection.[3]

Aluminum	Poor	Can be corroded by acidic solutions like those of Oxone®.
Copper	Poor	Susceptible to oxidation and corrosion.
Brass	Poor	Can be corroded by oxidizing acids.
Other Materials		
Glass	Excellent	Highly resistant to Oxone® solutions.
Rubber (Natural)	Poor	Can be degraded by strong oxidizing agents.[3]
Silicone	Good	Generally shows good resistance to oxidizing agents.

Experimental Protocols

Preparation of Oxone® Disinfectant Solution

Materials:

- Oxone® powder
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Deionized or distilled water
- Clean container (glass, polypropylene, or stainless steel)
- Stir bar and stir plate (optional)

Procedure:

- Don appropriate PPE.
- Measure the desired volume of deionized or distilled water into a clean container.

- Slowly add the Oxone® powder to the water while stirring to achieve the desired concentration (typically 1% w/v for general disinfection). A 1% solution is prepared by dissolving 10 grams of Oxone® powder in 1 liter of water.
- Stir the solution until the powder is completely dissolved. The solution should be freshly prepared for optimal efficacy.

Protocol for Disinfection of Laboratory Glassware

Procedure:

- **Pre-cleaning:** Manually scrub the glassware with a suitable laboratory detergent to remove all visible organic and inorganic residues. Rinse thoroughly with tap water followed by a final rinse with deionized water.
- **Disinfection:** Immerse the pre-cleaned glassware completely in a freshly prepared 1% Oxone® solution. Ensure all surfaces are in contact with the disinfectant.
- **Contact Time:** Allow the glassware to soak for a minimum of 10 minutes.
- **Rinsing:** Remove the glassware from the Oxone® solution and rinse thoroughly with sterile deionized or distilled water to remove any residual disinfectant.
- **Drying:** Allow the glassware to air dry in a clean environment or dry in a laboratory oven.

Protocol for Disinfection of Plasticware (Polypropylene, Polyethylene)

Procedure:

- **Pre-cleaning:** Clean the plasticware with a laboratory detergent, ensuring all residues are removed. Rinse thoroughly with tap water and then with deionized water.
- **Disinfection:** Immerse the plasticware in a 1% Oxone® solution for a contact time of 10 minutes.
- **Rinsing:** Thoroughly rinse the plasticware with sterile deionized water.

- Drying: Air dry in a clean area.

Protocol for Disinfection of Stainless Steel Surfaces and Equipment

Procedure:

- Pre-cleaning: Wipe the surface with a detergent solution to remove any dirt or grime. Rinse with a cloth dampened with water.
- Disinfection: Apply a 1% Oxone® solution to the surface using a clean cloth or sprayer. Ensure the entire surface is wetted.
- Contact Time: Allow the disinfectant to remain on the surface for at least 10 minutes.
- Wiping: Wipe the surface dry with a clean, sterile cloth. For food-contact surfaces, a final rinse with potable water is recommended.

Protocol for Nucleic Acid Decontamination of Surfaces and Equipment

Oxone's strong oxidizing properties make it effective for degrading contaminating nucleic acids (DNA and RNA) and inactivating nucleases (DNases and RNases).

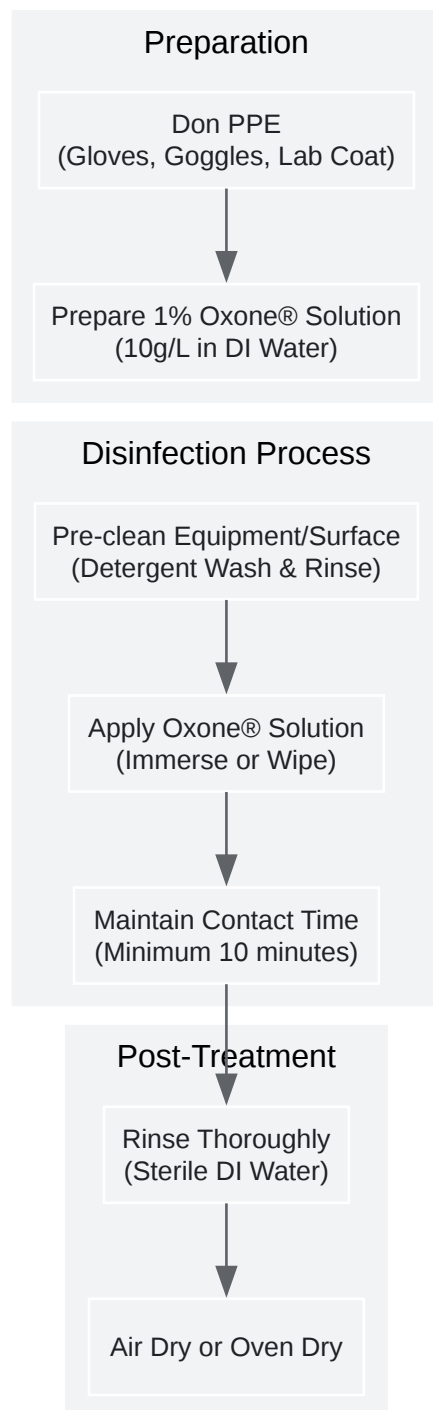
Procedure:

- Preparation of Work Area: Ensure the area to be decontaminated is free of any sensitive reagents or samples.
- Application: Liberally apply a freshly prepared 1% Oxone® solution to the surfaces of PCR workstations, benchtops, and non-delicate equipment.
- Contact Time: Allow a contact time of 10-15 minutes.
- Removal: Wipe the surfaces thoroughly with a sterile cloth or sponge dampened with nuclease-free water to remove any residual Oxone®.
- Final Wipe: Perform a final wipe with 70% ethanol to ensure the surface is dry.

Visualizations

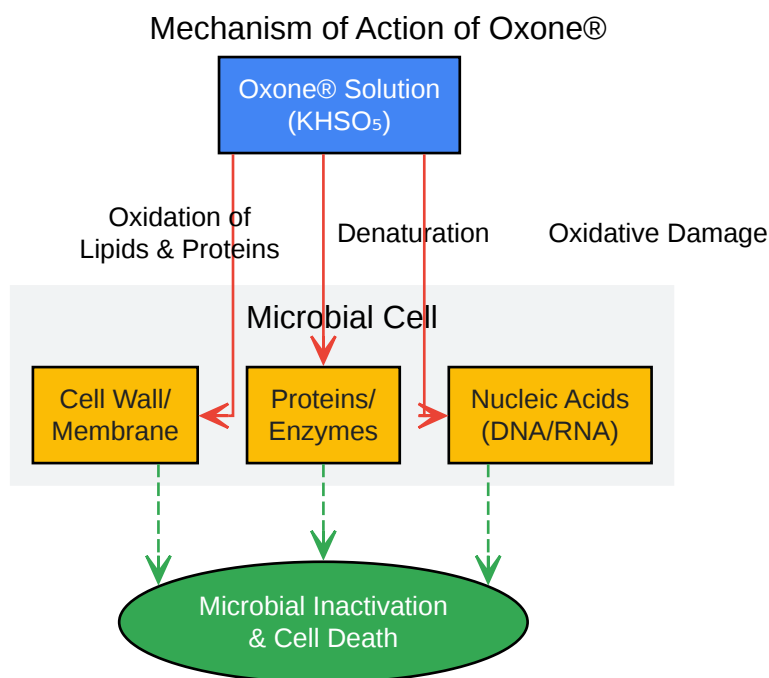
Signaling Pathways and Experimental Workflows

General Disinfection Workflow with Oxone®



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Caption: General workflow for laboratory equipment disinfection using Oxone®.



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Caption: Oxidative mechanism of microbial inactivation by Oxone®.

Safety Precautions

- Always handle Oxone® powder in a well-ventilated area or under a fume hood to avoid inhaling the dust.
- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, when handling both the powder and its solutions.
- Oxone® is corrosive and can cause skin and eye irritation or burns. In case of contact, rinse the affected area immediately with plenty of water.
- Store Oxone® powder in a cool, dry place away from combustible materials.
- Solutions of Oxone® are acidic and should be handled with care.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before use.

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- To cite this document: BenchChem. [Application Notes and Protocols for Laboratory Equipment Disinfection with Oxone®]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7909053#laboratory-procedure-for-the-disinfection-of-equipment-with-oxone]

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